Section 1: Understanding the Compound: A Chemist's Perspective

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Compound of Interest

Compound Name:	*2-Chloro-3-(trifluoromethyl)benzenethiol*
Cat. No.:	*B8226972*

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2-Chloro-3-(trifluoromethyl)benzenethiol is an aromatic thiol derivative. Its structure, featuring a trifluoromethyl group and a chlorine atom ortho to the thiol, suggests a unique combination of reactivity and potential biological activity. The trifluoromethyl group is a common feature in many modern pharmaceuticals, valued for its ability to enhance metabolic stability and bioavailability.[1] The thiol group, being a reactive nucleophile, serves as a versatile handle for further synthetic modifications, such as in the development of kinase inhibitors or redox-modulating agents.[1]

However, the very features that make this compound attractive for drug development also necessitate a stringent approach to its handling. The presence of a thiol group immediately signals a potential for a strong, unpleasant odor (stench) and significant toxicity. Aromatic thiols, as a class, are known for their ability to be readily absorbed through the skin and to cause irritation.[2][3] The addition of a chlorine atom and a trifluoromethyl group can further modulate its toxicological profile.

Physicochemical Properties (Inferred)

A definitive set of physical and chemical properties for **2-Chloro-3-(trifluoromethyl)benzenethiol** is not readily available. However, by examining its structural

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analogs, we can infer a likely profile.

Property	Inferred Value/Observation	Rationale based on Analogs
Molecular Formula	$C_7H_4ClF_3S$	From structure
Molecular Weight	212.62 g/mol	From formula
Appearance	Colorless to pale yellow liquid	Analogs like 2-(Trifluoromethyl)benzenethiol are described as such.[2][4]
Odor	Strong, unpleasant, stench	A characteristic feature of thiols.
Boiling Point	Likely >175 °C	2-(Trifluoromethyl)benzenethiol has a boiling point of 175-177 °C. The addition of a chlorine atom would likely increase the boiling point.[5]
Density	~1.4 g/mL	2-(Trifluoromethyl)benzenethiol has a density of 1.35 g/mL. The heavier chlorine atom would likely increase the density.[5]
Flash Point	Likely combustible, >68 °C	2-(Trifluoromethyl)benzenethiol has a flash point of 68°C, classifying it as a combustible liquid.[4][5]
Solubility	Insoluble in water, soluble in organic solvents	Aromatic thiols generally have low water solubility.

Section 2: Hazard Identification and Risk Assessment

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Based on the hazard profiles of analogous compounds, **2-Chloro-3-(trifluoromethyl)benzenethiol** should be treated as a hazardous substance with multiple potential routes of exposure and toxic effects.

GHS Hazard Classification (Anticipated)

Hazard Class	Anticipated Classification	Basis for Classification (from Analogs)
Acute Toxicity, Oral	Category 3 or 4	Harmful or Toxic if swallowed.[4][6][7]
Acute Toxicity, Dermal	Category 3 or 4	Harmful or Toxic in contact with skin.[4][6]
Acute Toxicity, Inhalation	Category 3 or 4	Harmful or Toxic if inhaled.[4][6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[4][7][8]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.[4][7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	May cause respiratory irritation.[6][7]

Signal Word:Danger or Warning

Hazard Statements (Anticipated):

- H301/H302: Toxic/Harmful if swallowed.
- H311/H312: Toxic/Harmful in contact with skin.
- H331/H332: Toxic/Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

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Section 3: Safe Handling and Engineering Controls

A multi-layered approach to safety is essential when working with this compound, prioritizing engineering controls, followed by administrative controls and personal protective equipment.

Engineering Controls

- Ventilation: All manipulations of **2-Chloro-3-(trifluoromethyl)benzenethiol** must be conducted in a certified chemical fume hood with a face velocity of at least 100 feet per minute.[6][8]
- Containment: For larger quantities or more hazardous operations, the use of a glove box is recommended.
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.[8]

Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel handling **2-Chloro-3-(trifluoromethyl)benzenethiol**:

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[8]
- Hand Protection: Wear impervious gloves, such as nitrile or neoprene. A double layer of gloves is recommended. Gloves must be inspected for integrity before each use and disposed of immediately after contamination.[9]
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are required. For larger scale work or in the event of a potential splash, a chemically resistant apron or suit should be worn.[8]
- Respiratory Protection: If there is a risk of inhalation exposure despite engineering controls, a properly fitted respirator with an appropriate organic vapor cartridge is necessary.[8]

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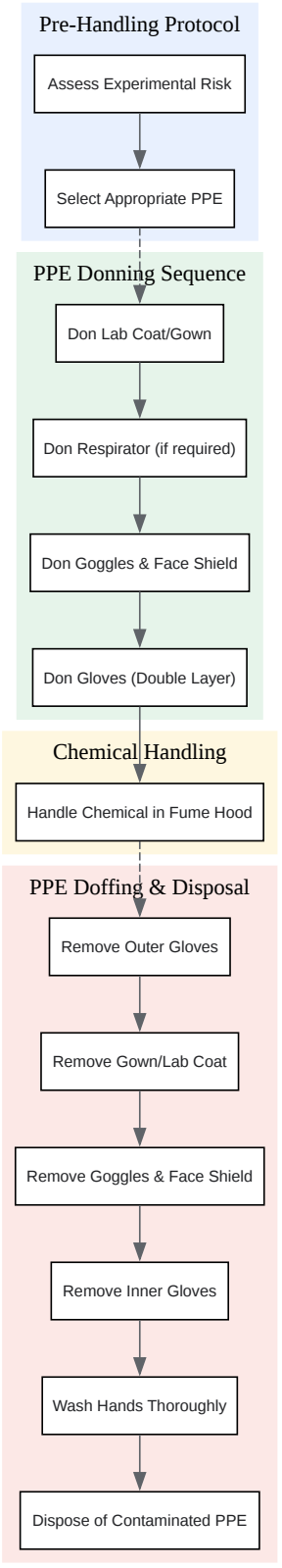

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Caption: PPE Donning and Doffing Workflow for Handling Hazardous Thiols.

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Section 4: Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures

- In case of Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
- In case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[2][4]
- In case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- In case of Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

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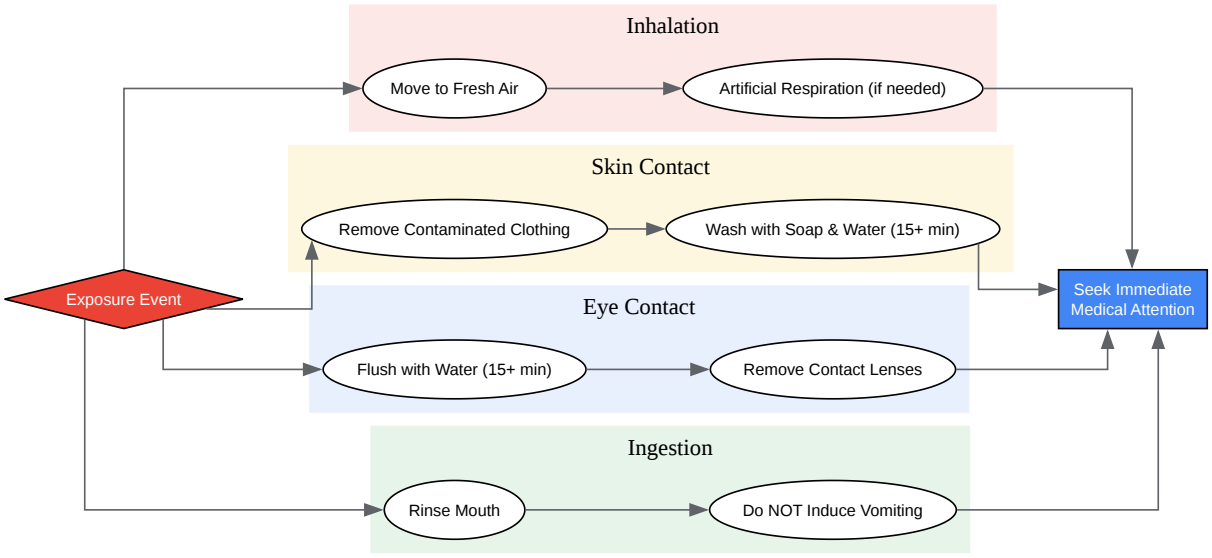

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Caption: First Aid Response to Chemical Exposure.

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material such as vermiculite, sand, or earth.[2] Place the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Large Spills: Evacuate the area immediately. Do not attempt to clean up a large spill without appropriate training and equipment. Contact your institution's environmental health and safety department.
- Ignition Sources: Remove all sources of ignition from the spill area.[2]

Section 5: Storage and Disposal

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Proper storage and disposal are crucial to prevent accidents and environmental contamination.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][4]
- Keep away from sources of ignition, heat, and incompatible materials such as strong oxidizing agents and strong bases.[2]
- The storage area should be clearly labeled with the appropriate hazard warnings.

Disposal

- Dispose of all waste materials, including contaminated PPE, in accordance with local, state, and federal regulations for hazardous waste.
- Do not dispose of this chemical down the drain or in the regular trash.

Section 6: In-depth Experimental Protocol for Safe Use

The following is a generalized protocol for the safe handling of **2-Chloro-3-(trifluoromethyl)benzenethiol** in a laboratory setting. This must be adapted to the specifics of your experimental procedure.

1. Pre-Experiment Preparation:

- Conduct a thorough literature search for the specific reaction being performed.
- Prepare a detailed standard operating procedure (SOP) that includes a risk assessment.
- Ensure all necessary PPE is available and in good condition.
- Verify that the chemical fume hood is functioning correctly.
- Have spill cleanup materials readily available.

2. Handling and Reaction Setup:

- Don all required PPE as outlined in Section 3.2.
- Perform all manipulations of the neat material within the chemical fume hood.
- Use a syringe or cannula for transfers to minimize the risk of spills and exposure.

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- Keep the container tightly sealed when not in use.
- If heating the reaction, use a well-controlled heating mantle and have a cooling bath on standby.

3. Post-Reaction Workup and Purification:

- Quench the reaction carefully within the fume hood.
- Perform extractions and other workup procedures in the fume hood.
- If performing chromatography, ensure the column is properly set up and that there is adequate ventilation.

4. Decontamination and Waste Disposal:

- Decontaminate all glassware and equipment that came into contact with the chemical.
- Segregate all hazardous waste into appropriately labeled containers.
- Properly doff and dispose of all contaminated PPE.
- Thoroughly wash hands and any exposed skin.

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